Application Note: Characterization of Poly(5-phenyl-2-norbornene)

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Compound of Interest		
Compound Name:	*5-Phenylbicyclo[2.2.1]hept-2-ene*	
CAS No.:	*6143-30-2*	
Cat. No.:	*B1584104*	*Get Quote*

Executive Summary & Strategic Overview

Poly(5-phenyl-2-norbornene) (PNB-Ph) is a high-performance cyclo-olefin polymer. Its characterization is non-trivial because the polymerization mechanism dictates the backbone structure.

- ROMP-PNB-Ph: Contains unsaturated double bonds in the backbone. It is generally more flexible, soluble, and has a lower glass transition temperature (

).
- VAP-PNB-Ph: Possesses a saturated, rigid bicyclic backbone. It exhibits exceptional thermal stability, high transparency, and a very high

  (often >300°C), but can suffer from solubility issues.

Critical Quality Attributes (CQAs):

- Microstructure: Presence of backbone unsaturation (ROMP) vs. saturation (VAP).
- Stereochemistry: Tacticity and cis/trans ratio (for ROMP).
- Molecular Weight:

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, and Dispersity (

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- Thermal Transitions:

  and decomposition temperature (

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Characterization Workflow Logic

The following decision tree illustrates the logical flow for characterizing an unknown PNB-Ph sample.

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Figure 1: Logical workflow for distinguishing PNB-Ph synthesis origin and selecting appropriate characterization methods.

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Module 1: Structural Elucidation via NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) is the primary tool for validating the polymerization mechanism and determining the microstructure (cis/trans ratio for ROMP).

Protocol 1: H NMR Analysis

Objective: Confirm polymer backbone structure and quantify residual monomer.

Materials:

- Solvent: Deuterated Chloroform (

) (99.8% D) with 0.03% TMS.
- Instrument: 400 MHz or higher (500 MHz recommended for resolution of stereoisomers).
- Sample Prep: Dissolve 10–15 mg of polymer in 0.6 mL

  . Filter through a 0.45 µm PTFE syringe filter if haze persists.

Acquisition Parameters:

- Pulse Angle: 30° or 45°.
- Relaxation Delay (

  ):

  seconds (essential for accurate integration of aromatic protons).
- Scans: 64–128.

Data Interpretation:

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Region (ppm)	Signal Type	ROMP PNB-Ph	VAP PNB-Ph	Assignment
0.5 – 3.5	Broad Multiplets	Present	Present	Aliphatic bridgehead/bridge protons.
5.2 – 5.7	Broad Singlets	Present	Absent	Backbone olefinic protons ( ).
5.9 – 6.3	Sharp Multiplets	Absent	Absent	Residual Monomer (Norbornene olefin).
6.8 – 7.5	Multiplet	Present	Present	Phenyl ring aromatic protons (5H).

Note: If signals at 5.9–6.3 ppm are present, the sample contains unreacted monomer. Purification (precipitation in methanol) is required.

Calculations (ROMP Only):

- Cis/Trans Ratio: The olefinic region often splits into cis (downfield, ~5.5–5.7 ppm) and trans (upfield, ~5.2–5.4 ppm) signals depending on the catalyst.

Module 2: Molecular Weight Determination (GPC/SEC)

Gel Permeation Chromatography (GPC) determines the molecular weight distribution.[1] Note that VAP-PNB-Ph can be difficult to dissolve; if insoluble in THF, high-temperature GPC is required.

Protocol 2: GPC Workflow

Objective: Determine

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, and Dispersity (

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Method A: Standard (For ROMP and Low MW VAP)

- Solvent: THF (HPLC Grade, stabilized).
- Temperature: 35°C or 40°C.
- Columns: PLgel Mixed-C or equivalent (linear range 200 – 2,000,000 Da).
- Detectors: Refractive Index (RI) and Multi-Angle Light Scattering (MALS) for absolute MW.
- Calibration: Polystyrene (PS) standards (if using RI only). Note: PS calibration yields relative MW. PNB-Ph has a different hydrodynamic volume than PS.

Method B: High-Temperature (For High MW VAP)

- Solvent: 1,2,4-Trichlorobenzene (TCB) with 0.025% BHT (antioxidant).
- Temperature: 140°C – 150°C.
- Preparation: Dissolve samples at 150°C for 2–4 hours with gentle shaking.
- Filtration: 1.0 µm glass fiber filter (hot filtration) to remove gels.

Self-Validation Check:

- Flow Rate Marker: Use a flow rate marker (e.g., toluene or air peak) to correct for pump fluctuations.
- Recovery: Calculate mass recovery from the RI signal. <90% recovery indicates filtration of high MW microgels or adsorption to the column.

Module 3: Thermal Properties (DSC & TGA)

Thermal analysis differentiates the rigid VAP polymer from the more flexible ROMP polymer.

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Protocol 3: Differential Scanning Calorimetry (DSC)

Objective: Determine Glass Transition Temperature (

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- Sample Mass: 5–10 mg in an aluminum pan (crimped, not hermetic unless testing volatiles).
- Cycle 1 (Thermal History Erasure): Heat from 25°C to 250°C at 10°C/min. Hold for 3 mins.
- Cooling: Cool to 0°C at 10°C/min.
- Cycle 2 (Data Collection): Heat from 0°C to 350°C at 10°C/min.

Expected Results:

- ROMP PNB-Ph:

  typically ranges from 80°C to 130°C depending on cis/trans content and MW.
- VAP PNB-Ph:

  is generally >300°C.[2] Warning: Decomposition may occur before

  is observed. If no

  is seen up to 350°C, confirm stability via TGA.

Protocol 4: Thermogravimetric Analysis (TGA)

Objective: Determine thermal stability (

).[1]

- Atmosphere: Nitrogen (inert) vs. Air (oxidative).
- Ramp: 10°C/min to 600°C.
- Result: PNB-Ph is generally stable up to ~380–400°C. Significant weight loss <200°C indicates trapped solvent (common in VAP polymers precipitated from toluene/chlorobenzene).

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Module 4: Spectroscopic Validation (FTIR)

Fourier Transform Infrared Spectroscopy provides a rapid "fingerprint" verification.

Protocol:

- Method: ATR (Attenuated Total Reflectance) on solid powder or film.
- Scans: 32 scans at 4

  resolution.

Diagnostic Bands: | Wavenumber (

) | Vibration Mode | Significance | | :--- | :--- | :--- | | 3020 – 3080 | =C-H stretch | Aromatic & Olefinic protons. | | 2850 – 2950 | C-H stretch | Aliphatic norbornane backbone. | | 1620 – 1680 | C=C stretch | Weak band present in ROMP; Absent in VAP. | | 1590, 1490 | C=C ring stretch | Phenyl group confirmation. | | 690, 750 | C-H out-of-plane | Mono-substituted benzene ring (5-phenyl). |

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